

# solubility of 3-Acetyl-2-fluorophenylboronic acid in organic solvents

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## Compound of Interest

Compound Name: 3-Acetyl-2-fluorophenylboronic acid

Cat. No.: B1284281

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An In-depth Technical Guide on the Solubility of **3-Acetyl-2-fluorophenylboronic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Acetyl-2-fluorophenylboronic acid** is a valuable building block in medicinal chemistry and organic synthesis, frequently utilized in cross-coupling reactions such as the Suzuki-Miyaura coupling. A thorough understanding of its solubility in various organic solvents is paramount for optimizing reaction conditions, developing purification strategies, and formulating active pharmaceutical ingredients. This technical guide provides a comprehensive overview of the solubility characteristics of substituted phenylboronic acids, offering a framework for working with **3-Acetyl-2-fluorophenylboronic acid**. Due to the limited availability of specific quantitative solubility data for **3-Acetyl-2-fluorophenylboronic acid** in publicly accessible literature, this document presents solubility data for analogous compounds, namely phenylboronic acid and isomers of isobutoxyphenylboronic acid, as relevant proxies. Furthermore, a detailed experimental protocol for determining solubility is provided to empower researchers to generate precise data for the title compound.

## Data Presentation: Solubility of Analogous Phenylboronic Acids

The solubility of phenylboronic acids is significantly influenced by the nature and position of substituents on the phenyl ring, as well as the polarity of the solvent.[1][2] Generally, these compounds exhibit higher solubility in polar organic solvents.[3] The following tables summarize experimentally determined solubility data for phenylboronic acid and isobutoxyphenylboronic acid isomers in several common organic solvents. This data serves as a valuable reference for estimating the solubility of **3-Acetyl-2-fluorophenylboronic acid** and for selecting appropriate solvents for experimental work.

Table 1: Quantitative Solubility of Phenylboronic Acid in Various Organic Solvents

Organic Solvent	Temperature (K)	Solubility (Mole Fraction, x)	General Solubility Class
Acetone	293.15	0.210	High[4]
Chloroform	293.15	0.010	Moderate[4]
3-Pentanone	293.15	0.185	High[4]
Dipropyl ether	293.15	0.175	High[4]
Methylcyclohexane	293.15	< 0.001	Very Low[4]
Diethyl ether	N/A	Soluble	Soluble[3]
Ethanol	N/A	Soluble	Soluble[3]
Hexanes	N/A	Poorly Soluble	Poorly Soluble[3]
Carbon Tetrachloride	N/A	Poorly Soluble	Poorly Soluble[3]

Table 2: Quantitative Solubility of Isobutoxyphenylboronic Acid Isomers in Various Organic Solvents[1]

Solvent	Temperature (K)	ortho- Isobutoxyphenylboronic Acid (Mole Fraction, x)	meta- Isobutoxyphenylboronic Acid (Mole Fraction, x)	para- Isobutoxyphenylboronic Acid (Mole Fraction, x)
Chloroform	293.15	0.045	0.008	0.006
303.15	0.075	0.014	0.011	
313.15	0.120	0.024	0.019	
323.15	0.185	0.041	0.032	
3-Pentanone	293.15	0.135	0.028	0.022
303.15	0.190	0.045	0.036	
313.15	0.260	0.070	0.057	
323.15	0.350	0.105	0.088	
Acetone	293.15	0.150	0.040	0.032
303.15	0.210	0.062	0.051	
313.15	0.285	0.092	0.075	
323.15	0.380	0.130	0.108	

## Experimental Protocols: Determining the Solubility of 3-Acetyl-2-fluorophenylboronic Acid

A common and reliable technique for determining the solubility of boronic acids is the dynamic (synthetic) method.[1][4] This method involves observing the temperature at which a solid solute completely dissolves in a solvent upon controlled heating. The disappearance of turbidity in the solid-liquid mixture marks the solid-liquid equilibrium point.[1][4]

Objective: To determine the solubility of **3-Acetyl-2-fluorophenylboronic acid** in a selected organic solvent as a function of temperature.

## Materials and Equipment:

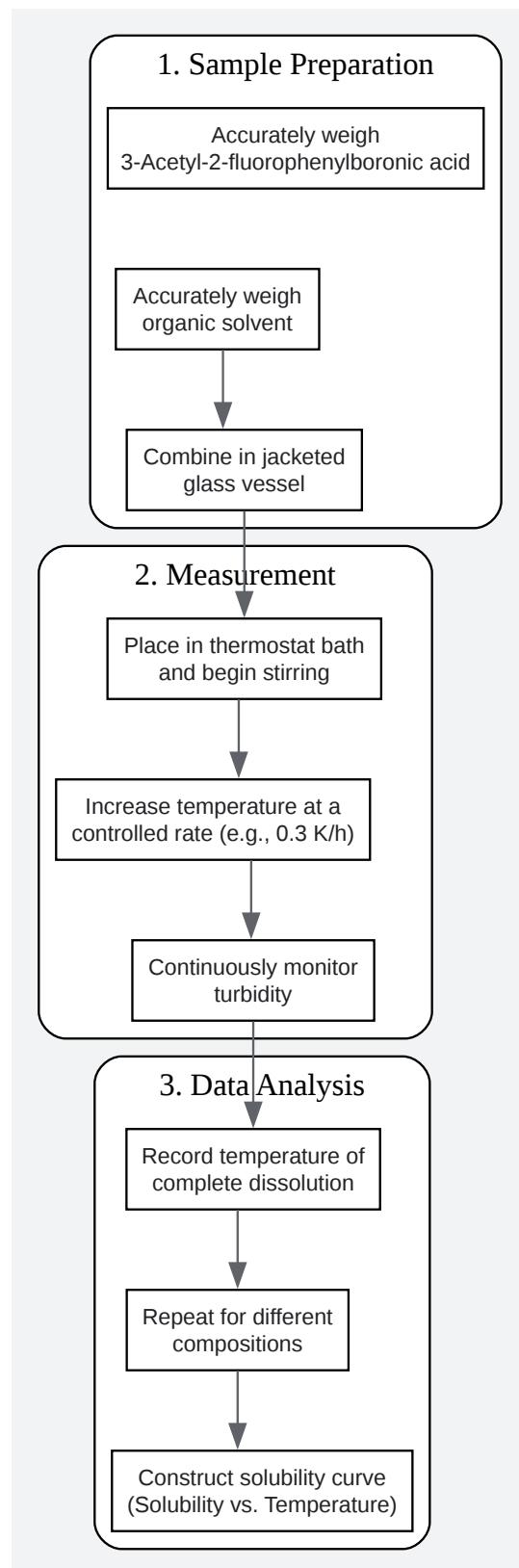
- **3-Acetyl-2-fluorophenylboronic acid**
- Selected organic solvents (e.g., acetone, acetonitrile, toluene, methanol, ethyl acetate)
- Jacketed glass vessel with a magnetic stirrer
- Circulating thermostat bath
- Calibrated thermometer or temperature probe
- Luminance probe or a laser beam and photodetector for turbidity measurement
- Analytical balance

## Procedure:

- Sample Preparation: Accurately weigh a specific amount of **3-Acetyl-2-fluorophenylboronic acid** and the chosen organic solvent into the jacketed glass vessel to create a biphasic sample of known composition.
- Heating and Stirring: Place the vessel in the thermostat bath and begin stirring the mixture vigorously.
- Controlled Heating: Slowly increase the temperature of the bath at a constant and slow rate (e.g.,  $0.3\text{ K}\cdot\text{h}^{-1}$ ).<sup>[1]</sup>
- Turbidity Measurement: Continuously monitor the turbidity of the solution. This can be done visually or with a luminance probe or a light scattering setup.
- Determination of Dissolution Temperature: Record the temperature at which the last solid particles disappear and the solution becomes completely clear. This is the solubility temperature for that specific composition.
- Data Collection: Repeat the measurement with different compositions of the solute and solvent to construct a solubility curve (solubility vs. temperature).

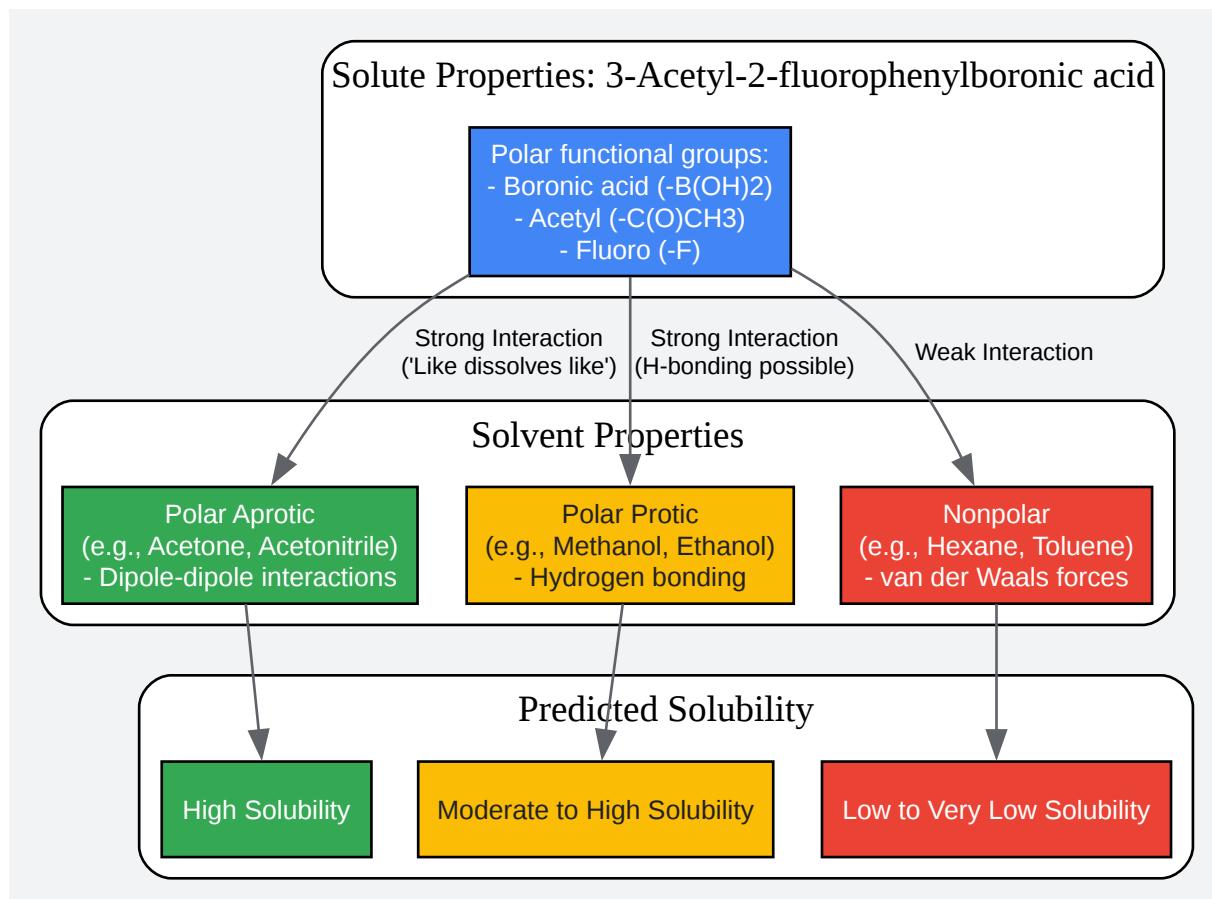
**A Note on Boronic Acid Stability:** It is important to be aware that boronic acids can undergo dehydration upon heating to form cyclic anhydrides known as boroxines.<sup>[2]</sup> This is an irreversible process that can complicate solubility measurements.<sup>[2]</sup> The dynamic method, with its controlled and gradual heating, helps to minimize this degradation.

## Mandatory Visualization



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Caption: Experimental workflow for solubility determination.

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Caption: Factors influencing the solubility of boronic acids.

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